

Personal protective equipment for handling 2,4-Dihydroxybenzophenone-13C6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Dihydroxybenzophenone-13C6

Cat. No.: B15143332

[Get Quote](#)

Essential Safety and Handling Guide for 2,4-Dihydroxybenzophenone-13C6

This guide provides immediate, essential safety and logistical information for handling **2,4-Dihydroxybenzophenone-13C6**. The following procedures are based on the safety data for the non-isotopically labeled compound, 2,4-Dihydroxybenzophenone, as specific safety data for the 13C6 variant is not readily available. The carbon-13 isotope is stable and not radioactive, so it is not expected to alter the chemical hazards.

Hazard Identification and Personal Protective Equipment (PPE)

2,4-Dihydroxybenzophenone is classified as a hazardous substance. It is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety.

Primary Hazards:

- Causes serious eye irritation.[1][2][3]
- Causes skin irritation.[2]
- May be harmful in contact with skin.[4]

- Suspected of causing cancer.[4][5]
- Fine dust may form combustible concentrations in air.[5][6]

Required Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses with side-shields or chemical goggles are mandatory.[1][7]
For operations with a higher risk of splashing, a face shield should be used in addition to goggles.[7]
- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, must be worn.[7][8]
Gloves should be inspected for integrity before each use.[1]
- Body Protection: A laboratory coat or chemical-resistant overalls should be worn to prevent skin contact.[4][9][10]
- Respiratory Protection: If handling the powder outside of a certified chemical fume hood or if dust generation is likely, a NIOSH-approved respirator for particulates is required.[6][7][8]

Quantitative Data Summary

The following table summarizes key quantitative data for 2,4-Dihydroxybenzophenone.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₀ O ₃	[1][11]
Molecular Weight	214.22 g/mol	[1][11]
Melting Point	144 - 147 °C	[3]
Boiling Point	194 °C @ 1 mmHg	[3]
Oral LD50 (Rat)	7,220 mg/kg	[2]
Dermal LD50 (Rabbit)	3,535 mg/kg	[12]

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Ensure a calibrated chemical fume hood is available and functioning correctly. All handling of the solid compound should be performed within the fume hood to minimize inhalation exposure.
- Designate a specific area for handling **2,4-Dihydroxybenzophenone-13C6** to prevent cross-contamination.
- Ensure an eyewash station and safety shower are readily accessible and have been recently tested.^[5]
- Prepare all necessary equipment (spatulas, weigh boats, glassware, etc.) before handling the compound.

2. Weighing and Aliquoting:

- Don the required PPE as outlined above.
- Carefully transfer the desired amount of the compound from the stock container to a tared weigh boat or appropriate vessel.
- Perform this operation slowly and carefully to avoid generating dust.^[6]
- If any material is spilled, follow the spill cleanup procedure outlined below.
- Securely close the stock container immediately after use.

3. Dissolving the Compound:

- Add the solvent to the vessel containing the weighed compound.
- If necessary, gently swirl or stir the mixture to facilitate dissolution.
- Avoid heating the mixture unless the experimental protocol specifically requires it, and if so, use appropriate heating controls (e.g., a heating mantle with a temperature controller).

4. Experimental Use:

- Conduct all subsequent experimental steps involving the compound or its solutions within the chemical fume hood.
- Keep all containers with the compound clearly labeled.

Disposal Plan

1. Waste Segregation:

- All solid waste contaminated with **2,4-Dihydroxybenzophenone-13C6** (e.g., weigh boats, gloves, paper towels) must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid waste containing the compound should be collected in a separate, sealed, and labeled hazardous waste container. Do not pour this waste down the drain.[\[1\]](#)

2. Container Management:

- Keep waste containers closed except when adding waste.
- Store waste containers in a designated satellite accumulation area.

3. Final Disposal:

- Dispose of all hazardous waste through your institution's Environmental Health and Safety (EHS) office or equivalent department, following all local, state, and federal regulations.[\[3\]](#)[\[8\]](#)

Emergency Procedures

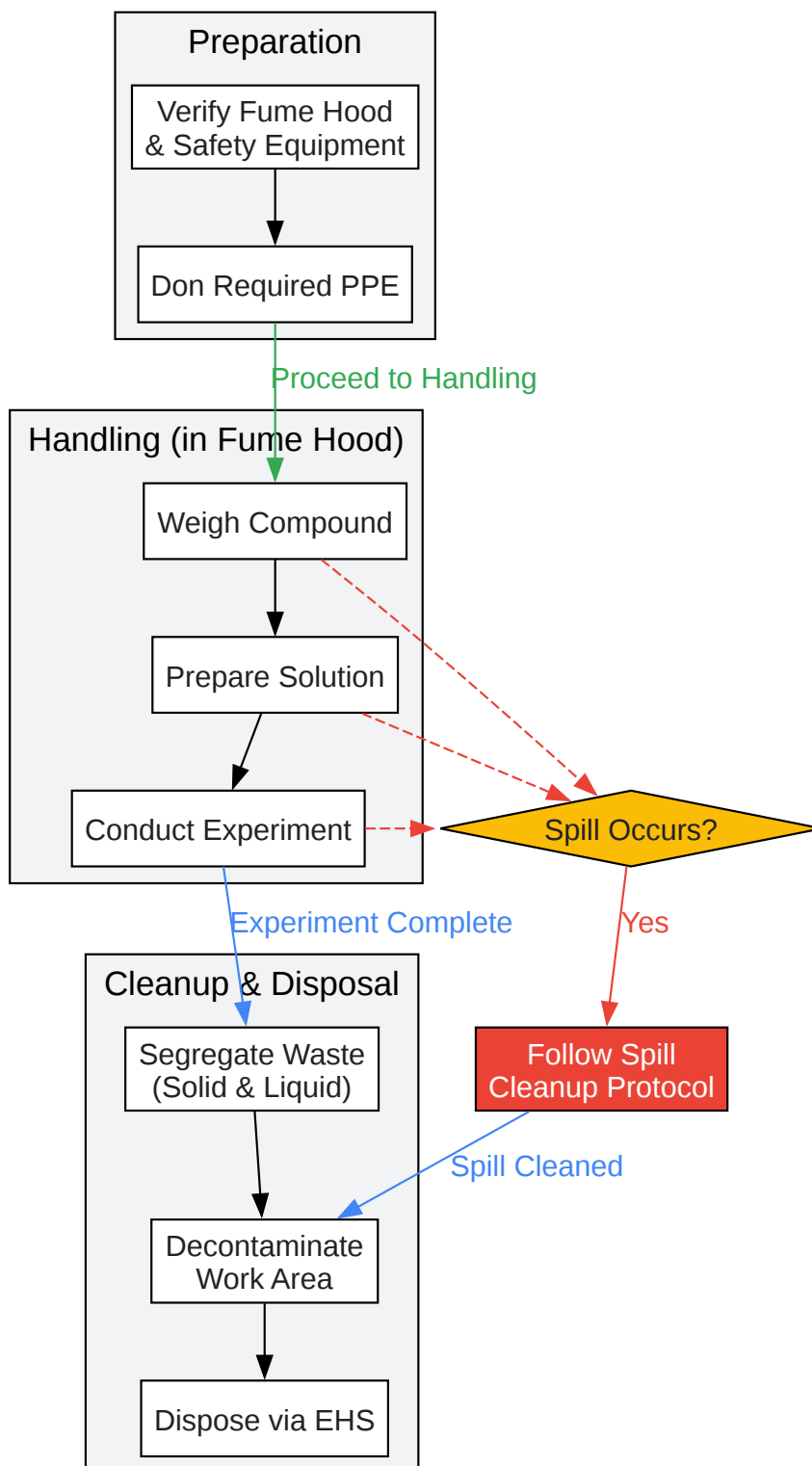
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[\[1\]](#)[\[3\]](#)
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[3\]](#)[\[4\]](#)

- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.^{[1][4]}
- Spill: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.^[4] Clean the spill area with a suitable solvent and then wash with soap and water. For large spills, evacuate the area and contact your institution's EHS department.

Visualized Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2,4-Dihydroxybenzophenone-13C6**, from preparation to disposal.

Safe Handling Workflow for 2,4-Dihydroxybenzophenone-13C6



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **2,4-Dihydroxybenzophenone-13C6**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdhfinechemical.com [cdhfinechemical.com]
- 2. fr.cpachem.com [fr.cpachem.com]
- 3. fishersci.com [fishersci.com]
- 4. Benzophenone SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 5. durhamtech.edu [durhamtech.edu]
- 6. fishersci.com [fishersci.com]
- 7. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- 8. technopharmchem.com [technopharmchem.com]
- 9. hazmatschool.com [hazmatschool.com]
- 10. quora.com [quora.com]
- 11. 2,4-Dihydroxybenzophenone | C₁₃H₁₀O₃ | CID 8572 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. chem.pharmacy.psu.ac.th [chem.pharmacy.psu.ac.th]
- To cite this document: BenchChem. [Personal protective equipment for handling 2,4-Dihydroxybenzophenone-13C₆]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15143332#personal-protective-equipment-for-handling-2-4-dihydroxybenzophenone-13c6]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com